

An In-depth Technical Guide to N-acetyl-N-phenylacetamide

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Compound of Interest

Compound Name: *N-acetyl-N-phenylacetamide*

Cat. No.: B073641

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-acetyl-N-phenylacetamide**, including its chemical identity, physicochemical properties, and relevant experimental data. The information is intended to support research and development activities in the fields of chemistry and pharmaceutical sciences.

Chemical Identity

The nomenclature and various identifiers for **N-acetyl-N-phenylacetamide** are crucial for accurate documentation and database searches.

IUPAC Name: **N-acetyl-N-phenylacetamide**[\[1\]](#)[\[2\]](#)

Synonyms: A variety of synonyms are used to refer to this compound in literature and chemical databases. The most common ones include:

- Diacetanilide[\[1\]](#)
- N-Phenyldiacetamide[\[1\]](#)
- N,N-Diacetylaniline[\[1\]](#)
- Acetamide, N-acetyl-N-phenyl-[\[1\]](#)

A more extensive list of synonyms is provided in the table below for cross-referencing purposes.

Identifier Type	Identifier
CAS Number	1563-87-7[1]
PubChem CID	137083[1]
DSSTox Substance ID	DTXSID00166074[1]
NSC Number	144238[1]
InChI	InChI=1S/C10H11NO2/c1-8(12)11(9(2)13)10-6-4-3-5-7-10/h3-7H,1-2H3[1]
InChIKey	KBDYPDHUODKDRK-UHFFFAOYSA-N[1]
SMILES	<chem>CC(=O)N(C1=CC=CC=C1)C(=O)C</chem> [1]

Physicochemical Properties

Understanding the physical and chemical properties of **N-acetyl-N-phenylacetamide** is fundamental for its application in experimental settings.

Property	Value
Molecular Formula	C10H11NO2[1]
Molecular Weight	177.20 g/mol [1]

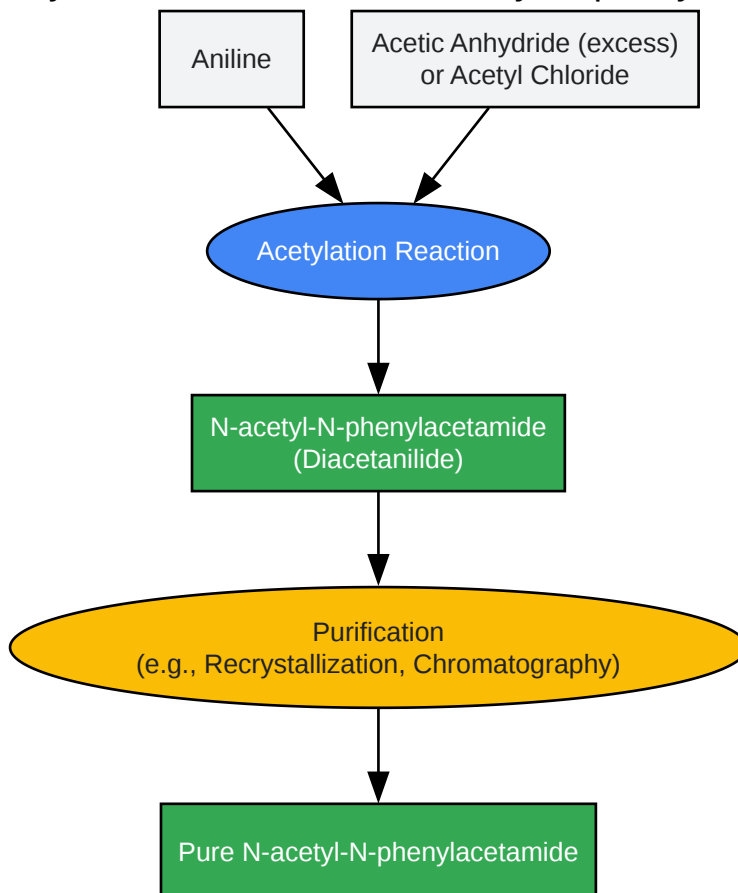
Further quantitative data such as melting point, boiling point, and solubility are not readily available in the initial search results and would require further investigation.

Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **N-acetyl-N-phenylacetamide** were not found in the initial search, a general synthetic approach can be inferred from its structure. The synthesis would likely involve the diacetylation of aniline.

A plausible synthetic workflow is outlined below.

General Synthetic Workflow for N-acetyl-N-phenylacetamide



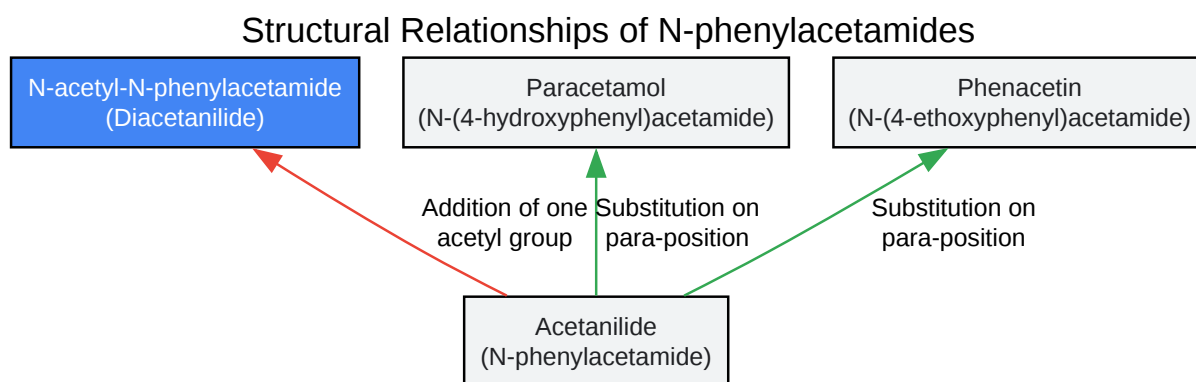
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Caption: Generalized synthetic pathway for **N-acetyl-N-phenylacetamide** from aniline.

Note: This represents a logical synthetic route. The actual experimental conditions, such as reaction time, temperature, and purification methods, would need to be determined and optimized.

Logical Relationship of Related Compounds

N-acetyl-N-phenylacetamide is structurally related to other well-known N-phenylacetamides. Understanding these relationships can provide insights into its potential biological activity and chemical reactivity.



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Caption: Relationship between **N-acetyl-N-phenylacetamide** and related compounds.

This guide serves as a foundational resource for professionals working with **N-acetyl-N-phenylacetamide**. Further experimental validation is recommended for all theoretical and inferred data presented.

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References

- 1. Acetamide, N-acetyl-N-phenyl- | C₁₀H₁₁NO₂ | CID 137083 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-acetyl-N-phenylacetamide | High-Purity Reagent [benchchem.com]
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